

# Application Note: Quantitative Analysis of Halauxifen-methyl Residues by LC-MS/MS

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## Compound of Interest

Compound Name: *Halauxifen*

Cat. No.: *B1672591*

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## Introduction

**Halauxifen**-methyl is a synthetic auxin herbicide used for the post-emergence control of broadleaf weeds.<sup>[1][2]</sup> Its increasing use necessitates sensitive and reliable analytical methods for monitoring its residues in various environmental matrices to ensure food safety and environmental protection. This application note details a robust Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) method for the quantification of **halauxifen**-methyl and its metabolites in soil and water samples.

## Principle

The method involves the extraction of **halauxifen**-methyl and its metabolites from the sample matrix, followed by cleanup and analysis using LC-MS/MS. The analytes are separated by reverse-phase liquid chromatography and detected by tandem mass spectrometry in Multiple Reaction Monitoring (MRM) mode, which provides high selectivity and sensitivity.

## Experimental Protocols

### 1. Sample Preparation

#### 1.1. Water Samples<sup>[3]</sup>

- Acidify 10 mL of the water sample with 1.0 mL of 10% formic acid.

- Condition a reverse-phase solid-phase extraction (SPE) cartridge (e.g., Strata X, 3 mL/60 mg) with methanol followed by 0.1% formic acid.
- Load the acidified water sample onto the SPE cartridge.
- Wash the cartridge with 0.1% formic acid.
- Dry the cartridge under vacuum.
- Elute the residues with methanol.
- Fortify the extract with a stable-isotope internal standard solution.
- Concentrate the extract under a stream of nitrogen at 40°C.
- Reconstitute the residue in 1.0 mL of a water:acetonitrile:formic acid (90:10:0.1, v/v/v) solution.
- Vortex and sonicate to ensure complete dissolution before LC-MS/MS analysis.

## 1.2. Soil and Plant Samples<sup>[1][4]</sup>

- Homogenize the sample (e.g., 5g of plant material or 10g of soil) in a 50 mL centrifuge tube.
- Add acetonitrile for extraction and shake vigorously. For soil, an acetonitrile/water (80/20, v/v) solution with 0.1% phosphoric acid can be used.
- Perform a dispersive solid-phase extraction (d-SPE) cleanup with Primary Secondary Amine (PSA) and graphitized carbon black (GCB) for plant samples, or Florisil for soil samples.
- For some soil analyses, a strong cation exchange (SCX) solid-phase extraction (SPE) procedure can be used for purification.
- Evaporate the eluate to dryness. For the acid metabolite, derivatization to a butyl ester may be necessary.
- Reconstitute the final extract in an appropriate solvent, such as methanol or an acetonitrile/water mixture, for LC-MS/MS analysis.

## 2. LC-MS/MS Analysis

### 2.1. Liquid Chromatography (LC) Conditions

Parameter	Condition
Column	Zorbax SB-C8, 4.6 x 75 mm, 3.5 µm or Symmetry C18, 2.1 x 100 mm, 5 µm
Mobile Phase A	0.1% formic acid in water or 5 mM ammonium acetate and 0.1% acetic acid in water
Mobile Phase B	0.1% formic acid in methanol or 5 mM ammonium acetate and 0.1% acetic acid in methanol
Flow Rate	0.3 mL/min to 0.45 mL/min
Injection Volume	20 µL
Gradient	A gradient starting with a high aqueous phase and ramping up the organic phase is typically used. For example: 0.00 min - 10% B, 7.0-9.0 min - 100% B, 9.1-12.0 min - 10% B.

### 2.2. Mass Spectrometry (MS/MS) Conditions

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
IonSpray Voltage	5500 V
Temperature	600 °C
Collision Gas	Medium
Curtain Gas	30 psi
Ion Source Gas 1	50 psi
Ion Source Gas 2	50 psi
Detection Mode	Multiple Reaction Monitoring (MRM)

## Data Presentation

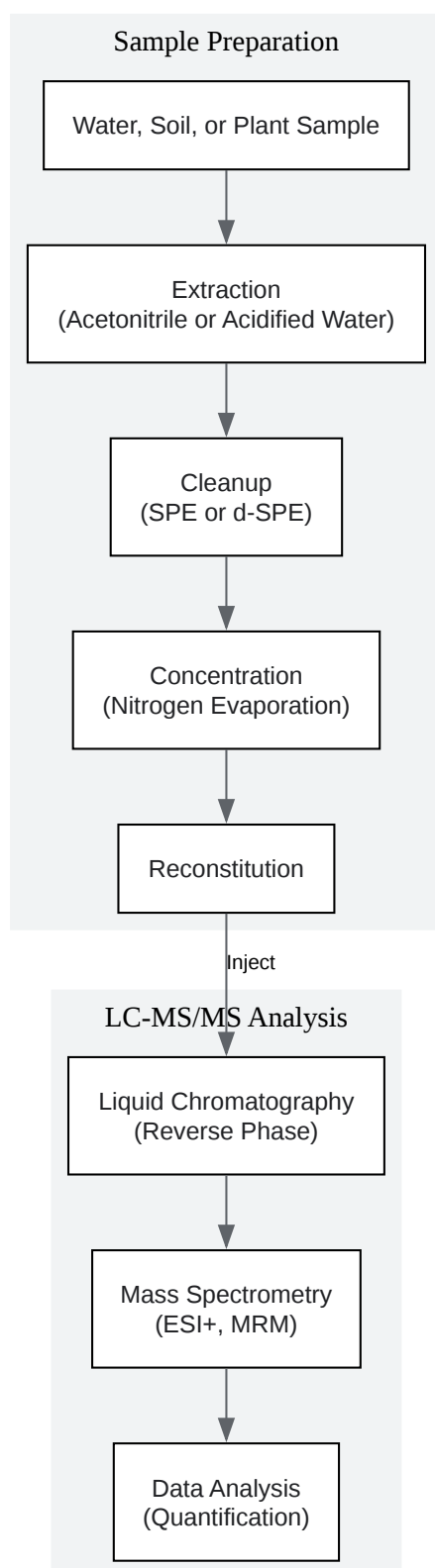
Table 1: MRM Transitions for **Halauxifen**-methyl and its Metabolite

Analyte	Precursor Ion (Q1) m/z	Product Ion (Q3) m/z (Quantitative)	Product Ion (Q3) m/z (Confirmatory)
Halauxifen-methyl	344.82	250.10	285.00
Halauxifen Acid (as butyl ester)	387	250	207

Table 2: Method Performance Data

Matrix	Analyte	LOQ (µg/L or µg/kg)	LOD (µg/L or µg/kg)	Recovery (%)	RSD (%)	Reference
Water	Halauxifen-methyl	0.05	0.015	71-88	7	
Water	X1139372 9 (metabolite)	0.05	0.015	70-120	≤20	
Water	X1140679 0 (metabolite)	0.05	0.015	70-120	≤22	
Water	X1144975 7 (metabolite)	0.05	0.015	70-120	≤20	
Soil	Halauxifen-methyl	0.0015	-	91-98	3	
Soil	Halauxifen Acid	0.0015	-	88-99	5	
Wheat Plant	Halauxifen-methyl	-	-	-	19-22	

## Visualizations



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Caption: Experimental workflow for **Halauxifen** residue analysis.

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## References

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